

A Technical Guide to Human Exposure Routes and Sources of Diisononyl Phthalate (DINP)

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Compound of Interest

Compound Name: Diisononyl phthalate

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Abstract

Diisononyl phthalate (DINP) is a high molecular weight phthalate ester predominantly used as a plasticizer in polyvinyl chloride (PVC) products to impart flexibility and durability. Due to its widespread use and non-covalent bonding within polymer matrices, DINP can be released into the environment, leading to ubiquitous human exposure. Understanding the primary sources and routes of this exposure is critical for assessing potential health risks and developing strategies for mitigation. This technical guide provides a comprehensive overview of the major sources of DINP, details the primary routes of human exposure—ingestion, inhalation, and dermal contact—and presents quantitative data from biomonitoring and environmental studies. Furthermore, it outlines the key experimental protocols used for the detection and quantification of DINP and its metabolites in various matrices.

Primary Sources of Diisononyl Phthalate

DINP is a complex mixture of isomers used extensively in a variety of consumer, commercial, and industrial applications.^[1] Its primary function is as a plasticizer in PVC, but it is also found in non-PVC materials.^{[2][3]}

Key sources include:

- **Polyvinyl Chloride (PVC) Products:** DINP is a major component in flexible PVC. Products include vinyl flooring, wire and cable insulation, gloves, garden hoses, and materials for automobile interiors.^{[2][3]}
- **Building Materials:** Beyond flooring, DINP is used in roofing membranes, wall coverings, and self-adhesive films.
- **Adhesives, Sealants, Paints, and Coatings:** DINP is utilized in some formulations of inks, pigments, adhesives, sealants, paints, and lacquers.
- **Food Contact Materials:** While regulations have been implemented to limit its use, DINP may be found in materials used for food processing and packaging, such as PVC tubing, conveyor belts, and lid gaskets for glass jars.
- **Toys and Childcare Articles:** Historically used in toys, its application in products for young children that can be placed in the mouth is now heavily restricted in many regions, including the US and EU, to levels typically below 0.1% by weight.
- **Clothing and Textiles:** DINP is used in the production of synthetic leather, coated fabrics, and rain gear.

Human Exposure Routes

Human exposure to DINP is widespread, occurring through multiple pathways. The primary routes are oral ingestion and inhalation, with dermal contact considered a lesser contributor for the general population.

Oral Ingestion

Oral ingestion is considered the most significant route of DINP exposure for the general population. This occurs via two main vectors:

- **Dietary Intake:** DINP can migrate from food packaging and processing equipment into foodstuffs, particularly those with high-fat content. A fasting study demonstrated that urinary levels of high molecular weight phthalate metabolites, including those of DINP, declined rapidly by 5-10 times within 24 hours, strongly suggesting diet is a primary driver of exposure.

- **Indoor Dust Ingestion:** DINP is semi-volatile and can be gradually released from consumer products into the indoor environment, where it adsorbs onto dust particles. Ingestion of this contaminated dust, through hand-to-mouth contact, is a particularly important exposure pathway for infants and young children. Phthalates as a class are found in the highest concentrations in indoor dust compared to other measured consumer product chemicals.

Inhalation

Inhalation of airborne DINP is another significant exposure route, especially in indoor and occupational settings. DINP released from products can exist in the air as vapor or attached to particulate matter. Unprotected workers in environments where DINP is used in spray-applied adhesives, sealants, or coatings may be at risk from inhaling high concentrations of DINP in mist.

Dermal Contact

Dermal absorption of DINP is generally considered to be low compared to other routes. However, direct and prolonged contact with DINP-containing products can contribute to overall body burden.

Occupational Exposure

Workers in industries that manufacture or process PVC are exposed to substantially higher levels of DINP than the general population. Studies of workers in PVC film manufacturing and compounding facilities have shown urinary metabolite concentrations that are six to tenfold higher than those in adults from the general population.

Quantitative Exposure Data

Biomonitoring, primarily through the analysis of urinary metabolites, is the most reliable method for assessing human exposure to DINP. The data is typically presented as concentrations in urine, often adjusted for creatinine to account for urine dilution.

Table 1: Occupational Exposure to DINP (Urinary Metabolite Concentrations)

Population Studied	Metabolite Measured	Matrix	Geometric Mean (GM) Concentration	Notes	Reference
PVC Film Workers (Task using DINP, n=7)	MCiOP ¹	Urine	25.2 µg/g creatinine	End-shift samples.	
PVC Film Workers (Shift where DINP was used, n=11)	MCiOP ¹	Urine	17.7 µg/g creatinine	End-shift samples.	
PVC Compounding Workers (n=12)	MCiOP ¹	Urine	4.80 µg/g creatinine	End-shift samples.	
Coated Textile Workers (n=8)	cx-MiOP ²	Urine	Range: 6.9 to 33.2 µg/L	One extruder operator showed levels exceeding the non-occupationally exposed population.	
Plastic Manufactory Workers (Slovakia, n=37)	MiNP ³	Urine	Median: 13.65 µg/L	Compared to a median of 13.26 µg/L in the general population (n=144). The difference was on the border of	

statistical
significance
($p=0.07$).

¹MCiOP: mono-carboxy-isooctyl phthalate ²cx-MiOP: a secondary oxidized monoester metabolite of DINP ³MINP: mono-isononyl phthalate (primary metabolite)

Experimental Protocols for Exposure Assessment

The accurate quantification of DINP exposure requires robust analytical methodologies, particularly due to the "phthalate blank problem"—the ubiquitous presence of phthalates in laboratory environments, which can lead to sample contamination.

Human Biomonitoring

4.1.1 Sample Collection and Biomarker Selection

- **Matrix:** Urine is the preferred biological matrix for DINP exposure assessment because phthalates are rapidly metabolized and excreted, preventing accumulation in the body.
- **Biomarkers:** Measuring urinary metabolites is favored over measuring the parent DINP compound to minimize errors from external contamination. Secondary oxidative metabolites, such as mono-carboxy-isooctyl phthalate (MCiOP), hydroxylated mono-isononyl phthalate (OH-MINP), and oxidized mono-isononyl phthalate (oxo-MINP), are considered more sensitive and reliable biomarkers than the primary hydrolytic monoester, mono-isononyl phthalate (MINP). MINP is often found at very low concentrations, frequently below the analytical limit of detection.

4.1.2 Sample Preparation

- **Enzymatic Hydrolysis:** A critical first step for urine samples is enzymatic deconjugation, typically using β -glucuronidase from *Helix pomatia*. This process cleaves the glucuronic acid moiety from the phase II metabolites, allowing for the measurement of the total (free + conjugated) metabolite concentration.
- **Extraction:** Following hydrolysis, the metabolites are extracted from the urine matrix. Solid-phase extraction (SPE) is a commonly used technique that provides efficient cleanup and

concentration of the analytes.

- **Derivatization (for GC-MS):** If gas chromatography-mass spectrometry is used, the extracted metabolites may be derivatized (e.g., methylated with diazomethane) to increase their volatility for analysis.

4.1.3 Instrumental Analysis

- **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):** This is the state-of-the-art technique for analyzing phthalate metabolites. It offers high sensitivity and specificity, allowing for the direct analysis of the extracted metabolites without derivatization.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is also a widely used and reliable technique for phthalate metabolite analysis.

Environmental Sample Analysis (Food & Dust)

4.2.1 Sample Collection and Storage

- To avoid contamination, samples should be collected and stored in containers known to be free of phthalates (e.g., glass). The original food packaging should be used for storage when possible.

4.2.2 Sample Preparation

- **Extraction:** For solid foods, phthalates are often extracted along with fats using solvents like dichloromethane or hexane mixtures. A more selective extraction can be achieved with acetonitrile, in which fats are less soluble.
- **Fat Removal/Cleanup:** For high-fat food samples, a cleanup step is essential to remove interfering lipids. Gel permeation chromatography (GPC) is a common and effective method for this purpose.

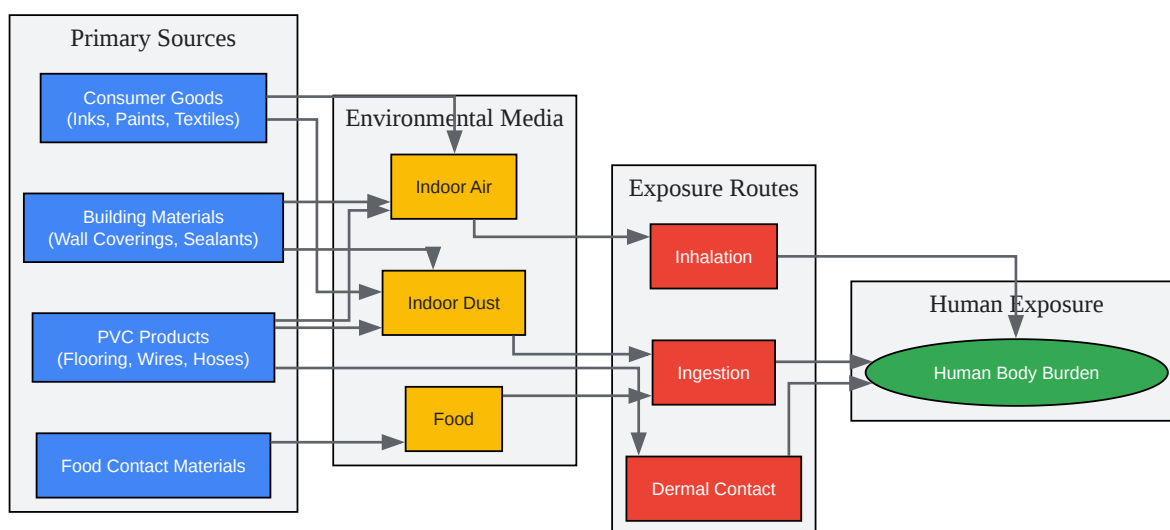
4.2.3 Instrumental Analysis

- **GC-MS:** This is the primary technique for measuring phthalates in food samples.

- LC-MS: For complex isomeric mixtures like DINP, which can be difficult to separate chromatographically by GC, LC-MS can be an alternative.

Visualizations

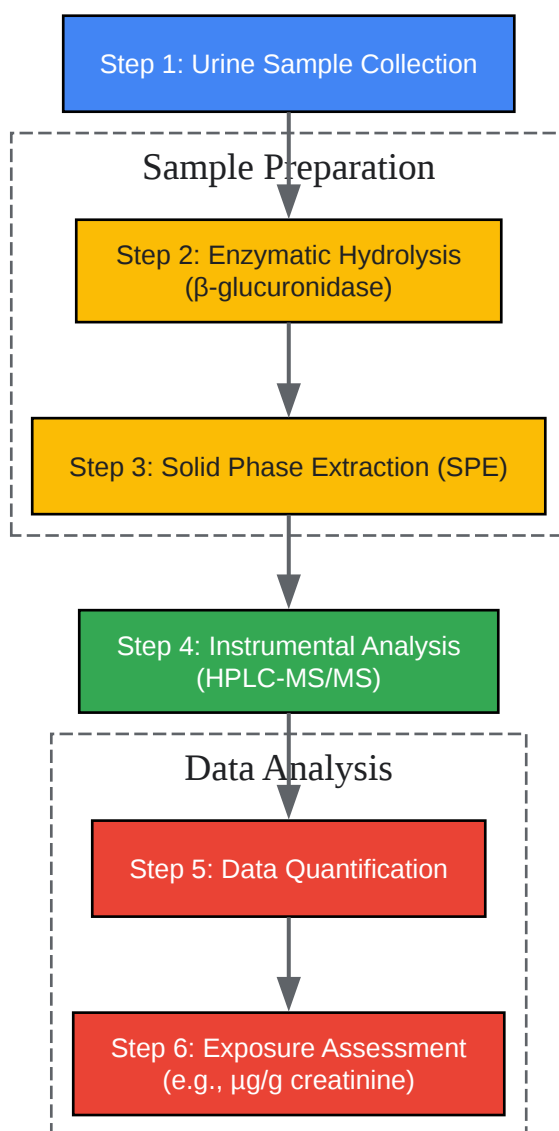
Logical Pathway of Human Exposure to DINP



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Caption: Primary sources of DINP release the chemical into environmental media, leading to human exposure.

Experimental Workflow for DINP Biomonitoring



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Caption: Standard laboratory workflow for the analysis of DINP metabolites in human urine samples.

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